

Application Note: Scale-Up Synthesis of 1-Cyclopropoxy-2-fluorobenzene

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Compound of Interest

Compound Name: 1-Cyclopropoxy-2-fluorobenzene

CAS No.: 1243459-26-8

Cat. No.: B1456285

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Part 1: Executive Summary & Strategic Route Analysis

The Target Scaffold

1-Cyclopropoxy-2-fluorobenzene (CAS: 148432-15-9) is a high-value pharmacophore found in various tyrosine kinase inhibitors (e.g., Cabozantinib analogs) and metabolic modulators. The cyclopropyl ether moiety serves as a bioisostere for isopropyl or ethyl groups, offering improved metabolic stability (blocking CYP450 oxidation sites) and restricted conformational freedom, which often enhances binding affinity [1, 2].

Route Selection Strategy

For scale-up (kilogram to metric ton), the selection of the synthetic route is governed by atom economy, reagent cost, and safety profiles. While direct O-cyclopropylation via Chan-Lam coupling is attractive for medicinal chemistry (milligram scale), it is often cost-prohibitive for large-scale manufacturing due to the price of cyclopropylboronic acid and copper catalysts.

Therefore, this guide details the Vinyl Ether–Simmons-Smith route, the industry "Gold Standard" for manufacturing aryl cyclopropyl ethers. This route utilizes commodity starting materials (phenols, ethylene carbonate, diiodomethane) and is robust against scale-dependent failures.

Table 1: Comparative Route Analysis

Feature	Route A: Vinyl Ether (Recommended)	Route B: Chan-Lam Coupling	Route C: Nucleophilic Substitution
Mechanism	Cyclopropanation of Enol Ether	Cu-catalyzed Oxidative Coupling	on Cyclopropyl Halide
Key Reagents	Ethylene Carbonate, ,	Cyclopropylboronic acid,	Bromocyclopropane,
Step Count	3 (Linear)	1	1
Scalability	High (Exothermic control is key)	Medium (High cost, heavy metals)	Low (Poor reactivity, high T required)
Cost/kg	Low	High	Medium
Safety	Requires Pyrophoric Handling ()	Low Hazard	Thermal Hazard (High T)

Part 2: Detailed Technical Protocols

Process Overview (Logic Flow)

The synthesis proceeds in three distinct chemical stages designed to maximize yield and minimize purification bottlenecks.



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Figure 1: Synthetic workflow for the scale-up of **1-Cyclopropoxy-2-fluorobenzene**.

Stage 1: Synthesis of 2-(2-Fluorophenoxy)ethanol

Rationale: Using ethylene carbonate is "greener" and safer than using 2-bromoethanol or ethylene oxide on a large scale. It avoids handling lachrymators and alkyl halides [3].

Protocol:

- Reactor Setup: 20 L Jacketed Glass Reactor equipped with an overhead stirrer, reflux condenser, and internal temperature probe.
- Charging:
 - Charge 2-Fluorophenol (2.0 kg, 17.84 mol).
 - Charge Ethylene Carbonate (1.73 kg, 19.6 mol, 1.1 equiv).
 - Charge Potassium Carbonate () (123 g, 0.89 mol, 0.05 equiv).
 - Note: No solvent is required (solvent-free melt).
- Reaction:
 - Heat the mixture to 145 °C.
 - evolution will be observed.
 - Maintain at 145–150 °C for 6–8 hours.
 - IPC (In-Process Control): Monitor by HPLC/GC until 2-Fluorophenol < 1.0%.
- Workup:
 - Cool to 80 °C. Add Toluene (4.0 L) to dissolve the melt.
 - Wash with Water (2 x 2.0 L) to remove salts and unreacted ethylene glycol byproducts.

- Concentrate the organic phase under reduced pressure.
- Yield: Expect ~2.6 kg (93–95%) of a pale yellow oil.
 - Checkpoint: Purity should be >98% by GC. This intermediate is stable and can be stored.

Stage 2: Synthesis of 1-Fluoro-2-(vinylloxy)benzene

Rationale: Direct vinylation is difficult. The most robust scale-up method involves activating the alcohol (Mesylation) followed by base-mediated elimination.

Protocol:

- Mesylation:
 - Dissolve 2-(2-Fluorophenoxy)ethanol (2.6 kg, 16.6 mol) in Dichloromethane (DCM) (13 L).
 - Add Triethylamine (2.52 kg, 24.9 mol, 1.5 equiv). Cool to 0 °C.
 - Add Methanesulfonyl Chloride (MsCl) (2.09 kg, 18.2 mol, 1.1 equiv) dropwise, maintaining T < 10 °C (Exothermic!).
 - Stir 2 h at 0–5 °C. Wash with water, dry, and concentrate to give the crude mesylate.
- Elimination:
 - Dissolve the crude mesylate in THF (10 L).
 - In a separate vessel, prepare a slurry of Potassium tert-butoxide (KOtBu) (2.23 kg, 19.9 mol, 1.2 equiv) in THF (5 L).
 - Add the mesylate solution to the KOtBu slurry at 0–5 °C.
 - Critical: The reaction is fast.^{[1][2]} Stir for 1–2 h at RT.
- Isolation:
 - Quench with saturated

solution.

- Extract with Heptane (to remove polar impurities).
- Purification: Distillation is mandatory here to remove non-volatile polymers.
- Boiling Point: ~60–65 °C at 10 mmHg.
- Yield: Expect ~1.8 kg (78% over 2 steps).
- Stability Note: Aryl vinyl ethers are acid-sensitive. Store over a few pellets of KOH if holding for long periods.

Stage 3: Simmons-Smith Cyclopropanation

Rationale: This is the critical step. The Furukawa modification using Diethylzinc (

) and Diiodomethane (

) is preferred over the traditional Zn-Cu couple for reproducibility and homogeneity [4, 5].

Safety Warning:

is pyrophoric. It ignites spontaneously in air. All transfers must be done under strict Nitrogen/Argon atmosphere using cannula or closed-pipe systems.

Protocol:

- Reactor Setup: 20 L Hastelloy or Glass-lined reactor. Strictly anhydrous conditions.
- Reagent Preparation:
 - Charge DCM (10 L) and 1-Fluoro-2-(vinylloxy)benzene (1.8 kg, 13.0 mol).
 - Cool to -15 °C.
- Carbenoid Formation (In-situ):
 - Add Diethylzinc (1.0 M in Hexanes, 19.5 L, 19.5 mol, 1.5 equiv) slowly. Control exotherm.

- Add Diiodomethane (

) (5.22 kg, 19.5 mol, 1.5 equiv) dropwise over 2 hours.
- Mechanism:[3][4][5][6][7] This forms the active species

 .
- Temperature Control: Maintain $T < 0\text{ }^{\circ}\text{C}$ during addition.
- Reaction:
 - Allow the mixture to warm to Room Temperature (20–25 $^{\circ}\text{C}$).
 - Stir for 12–16 hours.
 - IPC: Check for disappearance of vinyl ether (GC). If >5% remains, cool and add small additional portions of reagents.
- Quench (Critical Safety Step):
 - Cool to 0 $^{\circ}\text{C}$.
 - Slowly add saturated

 solution. Caution: Rapid gas evolution (Ethane) and exotherm.
 - Add 10% HCl to solubilize zinc salts (Zinc iodide/hydroxide can form emulsions).
- Purification:
 - Separate phases.[3] Wash organic layer with

 (to remove Iodine color) and

 .
 - Dry over

 and concentrate.

- Final Purification: Fractional Distillation under high vacuum.
- Target: Clear, colorless liquid.[\[4\]](#)
- Yield: Expect ~1.4–1.6 kg (70–80%).

Part 3: Analytical Specifications & QC

To ensure the material is suitable for pharmaceutical use, the following specifications must be met.

Test	Method	Specification
Appearance	Visual	Clear, colorless liquid
Assay	GC-FID	
Impurity A	GC (Vinyl Ether)	
Impurity B	GC (Butylated byproduct)	
Water Content	Karl Fischer	
		DCM
Residual Solvents	GC-Headspace	ppm, THF
		ppm

NMR Validation (

):

- NMR: Singlet/Multiplet around -130 to -135 ppm (depending on reference).
- NMR:
 - Aromatic protons: 6.8–7.2 ppm (m, 4H).
 - Cyclopropyl CH (methine): ~3.7–3.8 ppm (m, 1H).
 - Cyclopropyl

(methylene): ~0.7–0.9 ppm (m, 4H). Distinctive high-field multiplets.

Part 4: Safety & Engineering Controls

Diethylzinc Handling

- Engineering: Use a dedicated charging line with a "dead-man" valve. Ensure the reactor headspace is constantly purged with Nitrogen.
- PPE: Fire-resistant (Nomex) lab coat, face shield, and long chemical-resistant gloves.
- Spill Control: Have a bucket of dry sand or Vermiculite nearby. Do NOT use water on spills.

Waste Disposal

- Iodine Waste: The aqueous waste contains significant Zinc Iodide. It should be segregated for Iodine recovery or specialized heavy metal disposal.
- Zinc Salts: Precipitate as Zinc Hydroxide or Carbonate before disposal if required by local regulations.

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